

Personal protective equipment for handling 4-Chloro-4'-hydroxybenzophenone

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Compound of Interest

Compound Name: 4-Chloro-4'-hydroxybenzophenone

Cat. No.: B3417327

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Essential Safety and Handling Guide for 4-Chloro-4'-hydroxybenzophenone

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **4-Chloro-4'-hydroxybenzophenone** (CAS No: 42019-78-3). It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Hazard Identification and Classification

4-Chloro-4'-hydroxybenzophenone is classified as a hazardous substance. The primary hazards are skin, eye, and respiratory irritation^{[1][2]}.

GHS Hazard Classification^[2]

Hazard Class	Hazard Category	Hazard Statement
Skin Irritation	Category 2	H315: Causes skin irritation
Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific target organ toxicity – single exposure	Category 3	H335: May cause respiratory irritation

Signal Word: Warning[1]

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure. The following equipment should be used based on the potential for exposure.

Body Part	Recommended Protection	Specifications & Best Practices
Eyes/Face	Safety glasses with side-shields or chemical safety goggles.	Must comply with OSHA's 29 CFR 1910.133 or European Standard EN166[3].
Skin	Chemical-resistant gloves (e.g., Nitrile rubber) and a lab coat or protective clothing.	Gloves must be inspected before use. Remove and wash contaminated clothing before reuse[1][4].
Respiratory	Use in a well-ventilated area. A NIOSH-approved respirator is needed if dust is generated.	For significant dust generation or in emergencies, a self-contained breathing apparatus (SCBA) may be necessary[4][5].

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational plan is crucial to minimize exposure and ensure safe handling from receipt to disposal.

1. Engineering Controls:

- Always handle **4-Chloro-4'-hydroxybenzophenone** in a well-ventilated area, preferably within a certified chemical fume hood[1][4].
- Ensure that an eyewash station and a safety shower are readily accessible and have been recently tested[4].

2. Pre-Handling Preparation:

- Before handling, put on all required PPE as detailed in the table above.
- Ensure the work area is clean and uncluttered.

3. Handling the Chemical:

- Minimize the generation and accumulation of dust[4]. Use a spatula for transferring the solid powder.
- Avoid all personal contact, including inhalation of dust and contact with eyes and skin[1][4][6].
- Keep the container tightly closed when not in use[3][4].

4. Post-Handling Procedures:

- After handling, wash hands and any exposed skin thoroughly with soap and water[1][4].
- Clean the work area and decontaminate any equipment used.
- Dispose of contaminated gloves and other disposable PPE as hazardous waste.

5. Storage:

- Store in a cool, dry, and well-ventilated place away from incompatible materials like strong oxidizing agents[3][4].
- Keep the container tightly closed to prevent contamination and exposure[3][4].

Disposal Plan

Waste containing **4-Chloro-4'-hydroxybenzophenone** is considered hazardous and must be disposed of according to regulations.

- **Unused Product:** Surplus and non-recyclable material should be collected and disposed of by a licensed chemical destruction plant or through controlled incineration with flue gas scrubbing[1].
- **Contaminated Materials:** Dispose of contaminated gloves, clothing, and other materials as hazardous waste. Do not mix with other waste.
- **Prohibition:** Do not dispose of the chemical down the drain or into sewer systems[1]. Discharge into the environment must be avoided[1].

First Aid Measures

In case of exposure, follow these immediate first aid protocols.

Exposure Route	First Aid Instructions
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention[1][4].
Skin Contact	Remove contaminated clothing and shoes immediately. Flush skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation occurs[1][4].
Inhalation	Remove the individual from exposure to fresh air immediately. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention[1][4].
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of water. Never give anything by mouth to an unconscious person. Seek immediate medical aid[1][4].

Quantitative Data

Physical and Chemical Properties

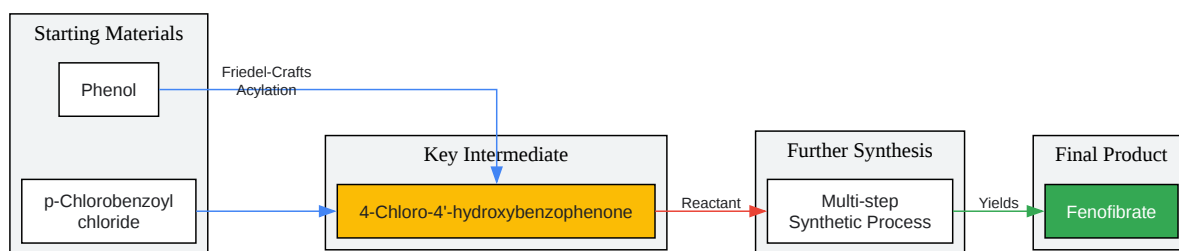
Property	Value
Molecular Formula	C13H9ClO2[7]
Molecular Weight	232.66 g/mol [2][7]
Appearance	Beige to Light Brown Powder/Solid[1][3]
Melting Point	177 - 181 °C / 350.6 - 357.8 °F[3]
Boiling Point	257 °C / 494.6 °F @ 13 mmHg[3]
Flash Point	100 °C / 212 °F[3]

Ecotoxicity Data[1]

Organism	Test	Result	Duration
Fish (Carassius auratus)	LC50	51.893 mg/L	96 h
Daphnia (Daphnia magna)	EC50	43.03 mg/L	48 h
Algae (Pseudokirchneriella subcapitata)	EC50	31.255 mg/L	96 h
Microorganisms (Tetrahymena pyriformis)	IGC50	26.675 mg/L	48 h

Experimental Workflow Visualization

4-Chloro-4'-hydroxybenzophenone serves as a key chemical intermediate in the synthesis of Fenofibrate, a medication used to manage cholesterol levels[8]. The diagram below illustrates its role in this pharmaceutical production process.



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Caption: Role of **4-Chloro-4'-hydroxybenzophenone** in Fenofibrate synthesis.

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